

Application Note: Detailed Synthesis Protocol for Urea, (3-pyridinylmethyl)-

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Compound of Interest

Compound Name: Urea, (3-pyridinylmethyl)-

CAS No.: 36226-32-1

Cat. No.: B1606760

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Executive Summary

This technical guide outlines the optimized synthesis of 1-(3-pyridylmethyl)urea (also known as N-(3-pyridinylmethyl)urea), a mono-substituted urea derivative used as a scaffold in medicinal chemistry for kinase inhibitors and antiproliferative agents.

The protocol employs a modified Wöhler synthesis, reacting 3-(aminomethyl)pyridine with potassium cyanate (KOCN) in an aqueous acidic medium. This route is selected for its scalability, atom economy, and avoidance of hazardous isocyanate reagents (e.g., TMS-NCO). The resulting product is a white crystalline solid with a distinct melting point of 181–187 °C, serving as a primary quality attribute (PQA).

Retrosynthetic Analysis & Mechanism

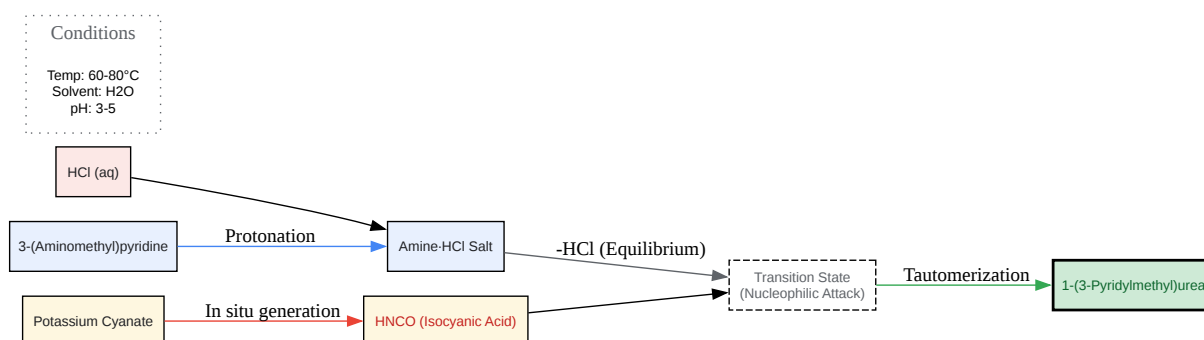
The synthesis relies on the nucleophilic addition of the primary amine to isocyanic acid, generated in situ from potassium cyanate and hydrochloric acid.

Chemical Disconnection:

- Target: **Urea, (3-pyridinylmethyl)-** ([1](#))
- Precursors: 3-(Aminomethyl)pyridine (3-Picolylamine) + Potassium Cyanate (KOCN).
- Driving Force: The formation of the stable urea linkage ().

Reaction Mechanism[2]

- Protonation: The amine is converted to its hydrochloride salt to moderate reactivity and improve solubility.
- Generation of Electrophile: KOCN reacts with acid to form isocyanic acid (HNCO).
- Nucleophilic Attack: The free amine (in equilibrium with the salt) attacks the electrophilic carbon of HNCO.
- Tautomerization: The intermediate rearranges to form the stable urea.



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Figure 1: Mechanistic pathway for the synthesis of 1-(3-pyridylmethyl)urea via cyanate addition.

Experimental Protocol

Materials & Reagents

Reagent	CAS	MW (g/mol)	Equiv.	Role
3-(Aminomethyl)pyridine	3731-52-0	108.14	1.0	Substrate
Potassium Cyanate (KOCN)	590-28-3	81.12	1.2 - 1.5	Reagent
Hydrochloric Acid (37%)	7647-01-0	36.46	1.0	Catalyst/Salt formation
Water (Deionized)	7732-18-5	18.02	Solvent	Solvent
Ethanol (Absolute)	64-17-5	46.07	Solvent	Recrystallization

Step-by-Step Procedure

Step 1: Salt Formation

- Charge a 250 mL round-bottom flask (RBF) with 3-(aminomethyl)pyridine (10.8 g, 100 mmol) and water (50 mL).
- Place the flask in an ice bath (0–5 °C).
- Dropwise add conc. HCl (~8.3 mL, 100 mmol) with stirring.
 - Critical Control Point (CCP): Monitor pH. Adjust to pH 3–4. If the solution is too basic, the amine may react with the product to form di-substituted ureas. If too acidic (pH < 1), KOCN will decompose rapidly to
and

Step 2: Cyanate Addition

- Prepare a solution of Potassium Cyanate (12.2 g, 150 mmol, 1.5 equiv) in water (30 mL).
- Add the KOCN solution dropwise to the amine salt solution over 15 minutes.
 - Observation: Slight effervescence may occur (minor decomposition of HNCO).

Step 3: Reaction

- Remove the ice bath and heat the mixture to 60–80 °C for 2 hours.
- Monitor reaction progress by TLC (System: DCM/MeOH 9:1) or LC-MS. The starting amine spot (ninhydrin active) should disappear.

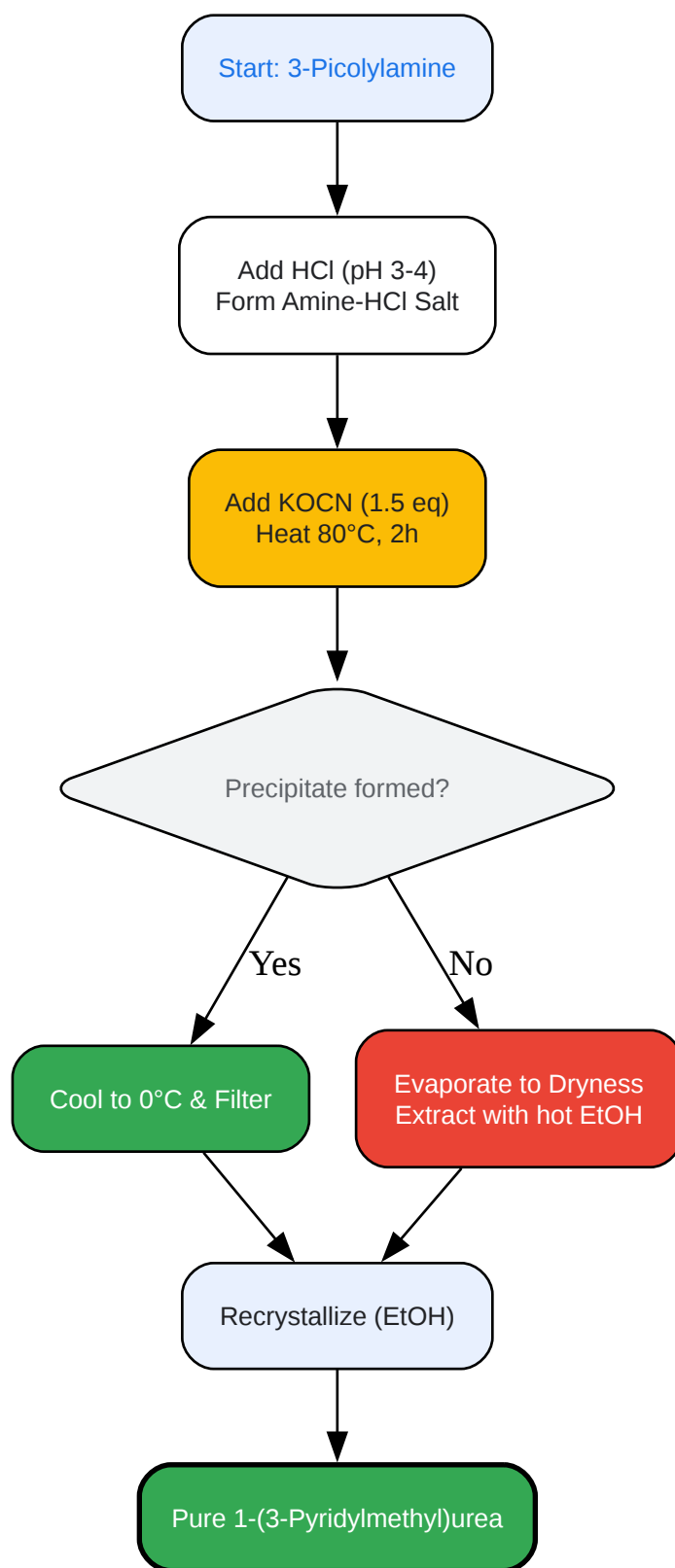
Step 4: Isolation & Workup

- Cool the reaction mixture slowly to room temperature, then to 0–4 °C in a refrigerator or ice bath for 2 hours.
- The product, 1-(3-pyridylmethyl)urea, typically precipitates as a white solid.
 - Troubleshooting: If no precipitate forms (due to high solubility of the pyridine moiety), evaporate the water under reduced pressure to dryness. Extract the residue with hot Ethanol (EtOH) to separate the urea from inorganic salts (KCl).
- Filter the solid and wash with ice-cold water (2 x 10 mL) to remove residual salts.

Step 5: Purification

- Recrystallize the crude solid from Ethanol or an Ethanol/Water (9:1) mixture.
- Dry in a vacuum oven at 50 °C for 12 hours.

Synthesis Workflow Diagram



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Figure 2: Operational workflow for the isolation and purification of the target urea.

Analytical Characterization & Validation

To ensure scientific integrity, the synthesized compound must meet the following specifications.

Attribute	Specification	Method	Notes
Appearance	White to off-white crystalline solid	Visual	
Melting Point	181 – 187 °C	Capillary Method	Key identity check [1, 2].
1H NMR	8.5 (s, 1H, Py), 8.4 (d, 1H, Py), 7.7 (d, 1H, Py), 7.3 (dd, 1H, Py), 6.5 (t, 1H, NH), 5.6 (s, 2H, NH2), 4.2 (d, 2H, CH2)	DMSO-d6	Confirm integration of CH2 vs Pyridine.
Solubility	Soluble in DMSO, MeOH, Hot Water	Solubility Test	

Expert Insight - Data Interpretation:

- **Melting Point:** A sharp melting point in the 180s confirms the mono-urea.[\[2\]](#) A lower melting point (e.g., <140 °C) often indicates contamination with unreacted urea (MP 133 °C) or the hydrochloride salt of the starting amine.
- **NMR:** Look for the diagnostic methylene doublet at ~4.2 ppm. The urea protons often appear as two distinct signals: a triplet for the NH adjacent to the methylene, and a broad singlet for the terminal

Safety & Handling

- **3-(Aminomethyl)pyridine:** Corrosive and causes severe skin burns. It has a strong, unpleasant odor.[\[3\]](#) Handle in a fume hood.

- Potassium Cyanate: Harmful if swallowed. Contact with acid releases toxic gas.
- Pyridyl Ureas: Biologically active; treat as potential kinase inhibitors or antiproliferative agents. Wear nitrile gloves and eye protection.[3]

References

- ChemicalBook. (n.d.). 1-(3-PYRIDYLMETHYL)UREA Properties and Safety. Retrieved from
- Sigma-Aldrich. (n.d.). N-(3-Pyridinylmethyl)urea Product Detail. Retrieved from
- Kurzer, F. (1949). Arylureas I. Cyanate Method. Organic Syntheses, Coll. Vol. 4, p.49. (General methodology reference).
- PubChem. (n.d.). Compound Summary: 1-(3-Pyridylmethyl)urea.[1][4][5] Retrieved from

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Sources

- 1. 1-(3-PYRIDYLMETHYL)UREA, 98 | 36226-32-1 [m.chemicalbook.com]
- 2. 36226-32-1 Cas No. | N-(3-Pyridinylmethyl)urea | Matrix Scientific [matrixscientific.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. parchem.com [parchem.com]
- 5. chemicalpoint.eu [chemicalpoint.eu]
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